Protocol for using Reactive Black 9 in textile dyeing experiments

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Compound of Interest	
Compound Name:	*Reactive Black 9*
CAS No.:	*12225-27-3*
Cat. No.:	*B1181704*

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Executive Summary

This application note details the physicochemical characterization and application protocol for C.I. **Reactive Black 9** (CAS: 12225-27-3). While C.I. Reactive Black 5 is the industry standard for vinyl sulfone blacks, **Reactive Black 9** offers distinct exhaustion profiles and shading nuances critical for high-performance textile coloration. This protocol focuses on the Exhaust Dyeing (Batch) method for cellulosic fibers (Cotton, Viscose), emphasizing the thermodynamic control of the dye-fiber covalent bonding mechanism.

Target Audience: Textile Chemists, Process Engineers, and R&D Scientists.

Chemical Identity & Mechanism

Reactive Black 9 is a water-soluble reactive dye, typically belonging to the azo class with reactive anchor groups (likely Monochlorotriazine or Vinyl Sulfone derivatives) designed to form covalent ether linkages with the hydroxyl (-OH) groups of cellulose under alkaline conditions.

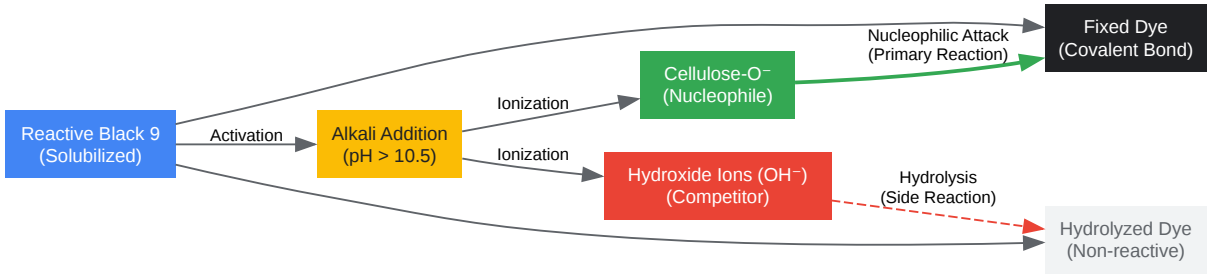
- Reaction Type: Nucleophilic Substitution (for triazine) or Addition (for vinyl sulfone).

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- Critical Parameter: The competition between Fixation (Dye-Fiber bond) and Hydrolysis (Dye-Water reaction).[1][2]

Mechanistic Pathway

The following diagram illustrates the bifurcation between the desired fixation pathway and the parasitic hydrolysis pathway.



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Figure 1: Mechanistic pathway of **Reactive Black 9**, highlighting the competition between covalent fixation and hydrolysis.

Materials & Equipment

To ensure reproducibility (E-E-A-T principle), use analytical-grade reagents where possible.

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Component	Specification	Function
Substrate	100% Bleached Cotton Knit/Woven	Target matrix for dyeing.
Dye	C.I.[1][3][4][5][6][7][8][9][10][11][12][13] Reactive Black 9 (Commercial Grade)	Chromophore.[1]
Electrolyte	Sodium Sulfate ( ) or NaCl	Promotes exhaustion (substantivity).
Alkali	Sodium Carbonate ( )	Catalyzes fixation (pH 10.5–11.0).[14]
Surfactant	Non-ionic wetting agent	Ensures uniform wetting.
Acid	Acetic Acid (glacial)	Neutralization post-dyeing.
Soaping Agent	Polyacrylate or Phosphonate based	Removes hydrolyzed dye.

Experimental Protocol: Isothermal Exhaust Dyeing

This protocol uses a Warm Dyeing Method (60°C), which is standard for dyes with moderate reactivity like **Reactive Black 9** [1].

Phase 1: Preparation

- Scouring: Treat fabric with 2 g/L non-ionic detergent and 1 g/L at 90°C for 20 mins to remove waxes/oils. Rinse thoroughly.
- Stock Solution: Dissolve 1.0 g of **Reactive Black 9** in 100 mL of deionized water at 50°C. Filter to remove insolubles.

Phase 2: Dyeing Cycle (The "All-in" vs. "Salt-at-Start" Method)

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Note: We recommend the "Salt-at-Start" method for better levelness.

- Bath Set-up: Prepare dyebath at Liquor Ratio (L:R) 1:10 to 1:20.
- Auxiliaries: Add 1 g/L wetting agent and required Salt (see Table 1).
- Fabric Loading: Introduce fabric at 30°C. Run for 10 mins to allow electrolyte equilibrium.
- Dye Injection: Linear dosing of dye stock over 10 mins.
- Temperature Ramp: Raise temperature to 60°C at a rate of 1.5°C/min.
- Exhaustion Phase: Hold at 60°C for 20–30 mins. Dye moves from bath to fiber surface.
- Fixation Phase (Alkali Addition):
  - Add Sodium Carbonate in two portions (1/3 initially, 2/3 after 15 mins) to prevent rapid pH spikes.
  - Continue dyeing at 60°C for 45–60 mins.
- Termination: Drain the bath.

Phase 3: Wash-Off (Critical for Fastness)

Reactive Black dyes are prone to high hydrolysis. Inefficient washing leads to poor wet fastness [2].[11][15]

- Cold Rinse: 10 mins at 30°C (removes surface salt/alkali).
- Neutralization: 10 mins at 40°C with 1 g/L Acetic Acid (Target pH 6.0).
- Hot Soap: 15 mins at 95°C with 2 g/L Soaping Agent. This step breaks the hydrogen bonds holding the hydrolyzed dye.
- Warm Rinse: 10 mins at 60°C.
- Cold Rinse: Final rinse at 30°C.

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Table 1: Optimized Salt & Alkali Profile

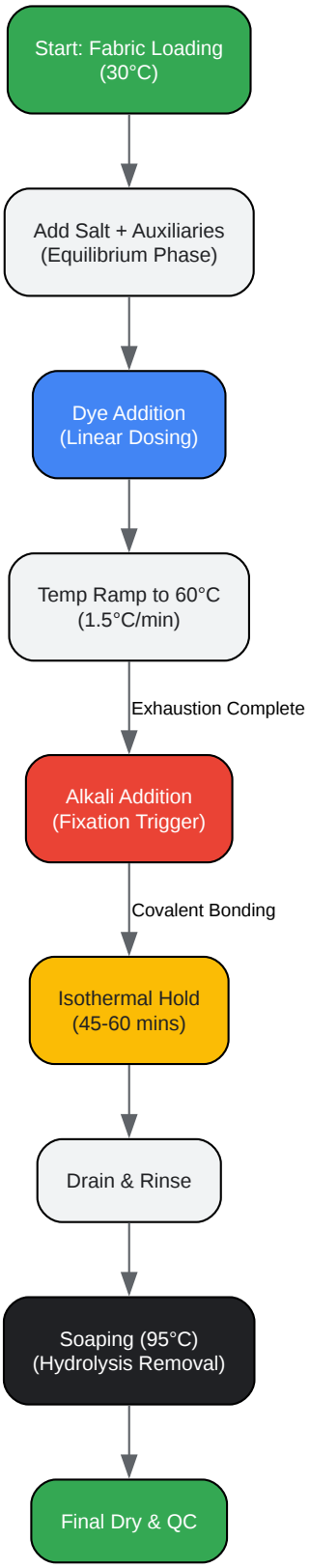
Depth of Shade (% o.w.f)	Salt ( ) [g/L]	Alkali ( ) [g/L]	Fixation Time [min]
Pale (< 1.0%)	20–30	10	30
Medium (1.0–3.0%)	40–50	15	45
Deep (> 3.0%)	60–80	20	60

o.w.f = on weight of fabric

Process Workflow Diagram

The following DOT diagram visualizes the critical control points (CCPs) in the dyeing timeline.

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Figure 2: Step-by-step workflow for the exhaust dyeing of **Reactive Black 9**.

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Quality Control & Troubleshooting

To validate the protocol, the following metrics must be assessed:

- Color Strength (K/S): Measured using a Spectrophotometer (d/8 geometry) at

  (approx. 600 nm for Black 9 [3]).

  - where

    is reflectance.

- Fixation Efficiency (%F):

  - Target: > 70% for high-quality dyeing.

- Fastness Properties:

  - Wash Fastness (ISO 105-C06): Rating should be ≥ 4.

  - Rub Fastness (ISO 105-X12): Wet rubbing is often the weak point for blacks; target ≥ 3.

Common Issues & Root Causes

Defect	Probable Cause	Corrective Action
Uneven Dyeing (Unlevelness)	Salt added too fast or Temp ramp too high.	Dose salt in portions; reduce ramp rate to 1°C/min.
Poor Wash Fastness	Incomplete soaping; Hydrolyzed dye redeposition.	Increase soaping temp to 95°C; check water hardness.
Low Color Yield	pH < 10.5 during fixation; Old dye (hydrolyzed stock).	Check Alkali purity; Prepare fresh dye stock.

References

- ResearchGate. (2024). Reactive Dye Wash-Off Processing of Cotton Fabrics. Retrieved from [Link]

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- Textile Learner. (2021). Reactive Dyes: Classification, Dyeing Mechanism, Application. Retrieved from [Link]
- Textile Info Hub. (2025). Different Methods of Reactive Dyeing of Cotton. Retrieved from [Link]

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Sources

- 1. researchgate.net [researchgate.net]
- 2. textileinfohub.com [textileinfohub.com]
- 3. CN102964869A - Preparation method of reactive black dye - Google Patents [patents.google.com]
- 4. textilelearner.net [textilelearner.net]
- 5. Microbial decolorization of Reactive Black 5 dye by Bacillus albus DD1 isolated from textile water effluent: kinetic, thermodynamics & decolorization mechanism - PMC [pmc.ncbi.nlm.nih.gov]
- 6. pdf.benchchem.com [pdf.benchchem.com]
- 7. Reactive Dye (Full PDF) | DOCX [slideshare.net]
- 8. Dharma Fiber Reactive Black Dyes [dharmatrading.com]
- 9. asianpubs.org [asianpubs.org]
- 10. articles495.wordpress.com [articles495.wordpress.com]
- 11. researchgate.net [researchgate.net]
- 12. CN109294274A - Reactive black dye composition - Google Patents [patents.google.com]
- 13. worlddyevariety.com [worlddyevariety.com]
- 14. irjet.net [irjet.net]
- 15. mdpi.com [mdpi.com]

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